

AZD5582: Application Notes and Protocols for Cell Culture Experiments

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Compound of Interest

Compound Name: AZD5582
CAS No.: 1258392-53-8
Cat. No.: B15605064

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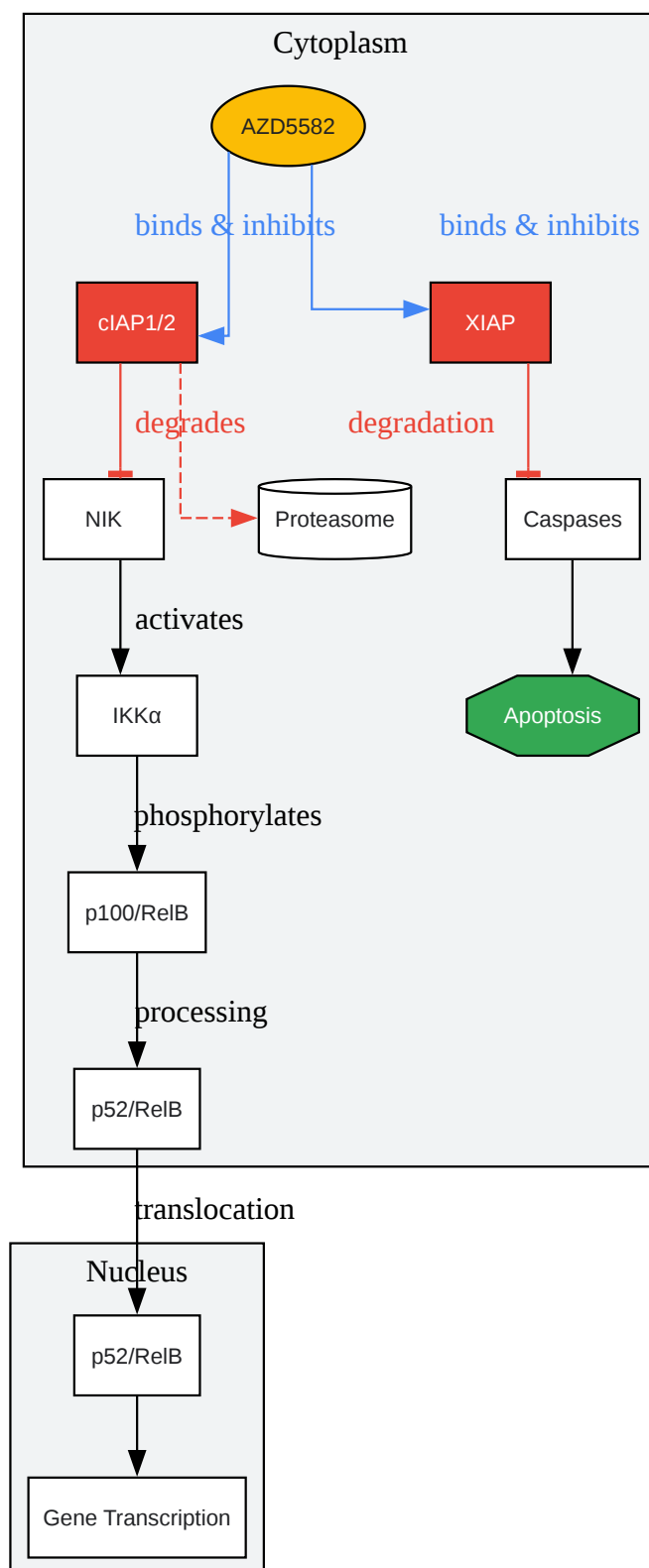
Introduction

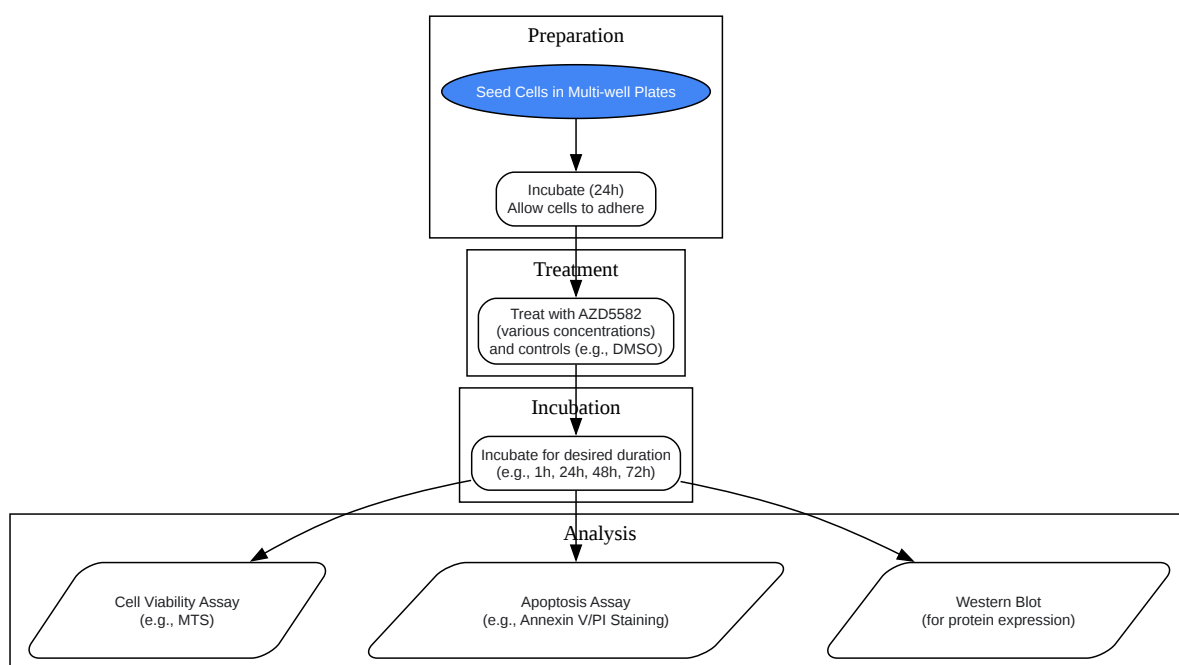
AZD5582 is a potent, cell-permeable, dimeric SMAC (Second Mitochondrial Activator of Caspases) mimetic that functions as an antagonist of Inhibitor of Apoptosis Proteins (IAPs). By mimicking the endogenous IAP-binding motif, **AZD5582** binds with high affinity to the BIR3 domains of cIAP1, cIAP2, and XIAP, triggering their degradation and subsequently promoting apoptosis in cancer cells.[1][2] Furthermore, the degradation of cIAPs relieves the inhibition of the non-canonical NF- κ B pathway, leading to its activation.[3][4] These characteristics make **AZD5582** a valuable tool for investigating apoptosis, IAP signaling, and the NF- κ B pathway, as well as a potential therapeutic agent in oncology and other fields like HIV latency reversal.[4]

This document provides detailed application notes and protocols for the use of **AZD5582** in cell culture experiments, designed to assist researchers in effectively applying this compound in their studies.

Mechanism of Action: IAP Antagonism and NF- κ B Activation

AZD5582 functions by targeting and neutralizing key IAP family members. In untreated cells, cIAP1 and cIAP2 maintain low levels of NF- κ B-inducing kinase (NIK) through continuous ubiquitination and proteasomal degradation. This prevents the activation of the non-canonical NF- κ B pathway. Upon introduction, **AZD5582** binds to cIAP1/2, inducing their auto-ubiquitination and subsequent degradation. This stabilizes NIK, which in turn phosphorylates and activates IKK α . IKK α then phosphorylates the NF- κ B precursor protein p100, leading to its processing into the active p52 subunit. The p52 subunit then translocates to the nucleus, typically as a heterodimer with RelB, to regulate gene expression.[3][4][5] Concurrently, by antagonizing XIAP, **AZD5582** relieves the inhibition of caspases (like caspase-3, -7, and -9), thereby lowering the threshold for apoptosis.[1][6]





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